

Safeguarding Your Research: A Guide to Handling Methyl Glycolate

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Compound of Interest

Compound Name: Methyl glycolate

Cat. No.: B042273

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Essential safety protocols and logistical plans for the use of **methyl glycolate** in laboratory settings, designed for researchers, scientists, and drug development professionals.

This guide provides immediate, essential information for the safe handling and disposal of **methyl glycolate**. By adhering to these procedures, you can minimize risks and ensure a secure laboratory environment.

Key Safety and Physical Properties

A summary of critical safety and physical data for **methyl glycolate** is provided in the table below. This information is essential for a quick risk assessment before handling the chemical.

Property	Value	Source
Molecular Formula	C ₃ H ₆ O ₃	[1]
Molecular Weight	90.08 g/mol	[1]
Appearance	Clear, colorless liquid	[1][2]
Flash Point	67 °C (152.6 °F) - Closed Cup	[2][3]
Hazards	Combustible liquid. May cause eye, skin, and respiratory tract irritation.	[2][4]
OSHA Permissible Exposure Limit (PEL)	Not established	[2]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **methyl glycolate** to prevent exposure.

- Eye Protection: Chemical splash goggles are required.[2]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves. While specific breakthrough time data for **methyl glycolate** is not readily available, general recommendations for esters and alcohols suggest the use of Nitrile or Butyl rubber gloves. It is crucial to consult the glove manufacturer's specific chemical resistance data. For prolonged or frequently repeated contact, a glove with a protection class of 5 or higher (breakthrough time greater than 240 minutes) is recommended.[2] Always inspect gloves for rips or punctures before use and replace them immediately if they become contaminated.[5]
 - Lab Coat: A lab coat or other protective clothing is necessary to prevent skin contact.[2]
- Respiratory Protection: Work in a well-ventilated area.[2] If exposure limits are likely to be exceeded, or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[2]

Operational Plan: Handling and Storage

Adherence to proper handling and storage procedures is critical for safety.

Handling:

- Preparation: Ensure an eyewash station and safety shower are readily accessible.[\[2\]](#)
- Ventilation: Use only in a well-ventilated area, such as a chemical fume hood.[\[2\]](#)
- Avoiding Contact: Avoid contact with eyes, skin, and clothing.[\[2\]](#) Do not breathe mist, vapors, or spray.[\[5\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[2\]](#) Remove and wash contaminated clothing before reuse.[\[2\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)
[\[2\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)
- Keep away from incompatible substances such as strong oxidizing agents.[\[5\]](#)

Emergency and Disposal Plan

A clear plan for emergencies and waste disposal is essential.

Emergency Procedures:

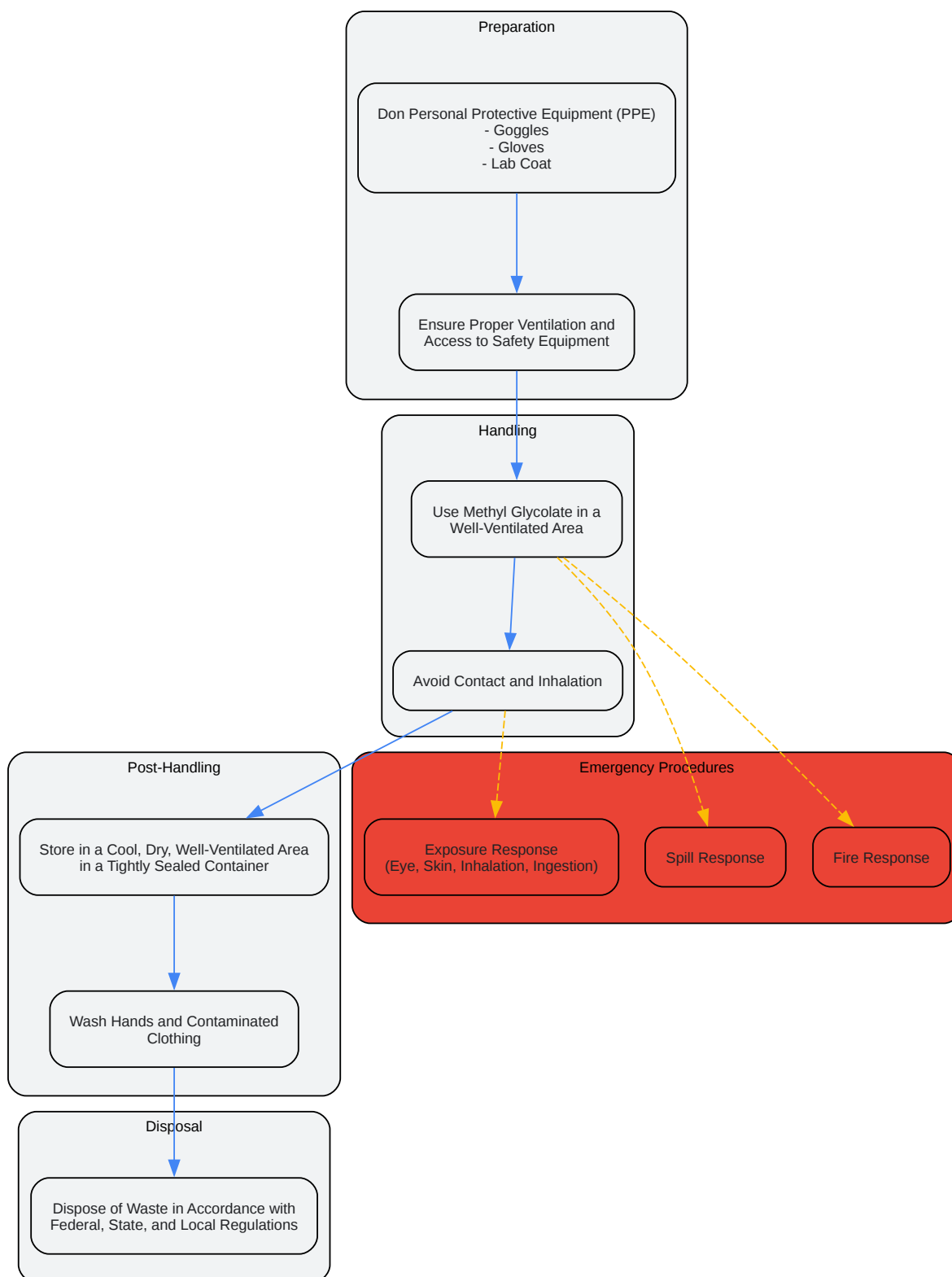
Emergency	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention. [1] [2]
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops and persists. [1] [2]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. [1] [2]
Ingestion	If swallowed, do not induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Get medical aid. [2]
Spill	Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal. [2] [5] Remove all sources of ignition and provide ventilation. [2]
Fire	Use water spray, carbon dioxide (CO ₂), dry chemical, or alcohol-resistant foam to extinguish. [1] [6] Wear a self-contained breathing apparatus and full protective gear. [2]

Disposal Plan:

- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste according to the US EPA guidelines in 40 CFR Parts 261.3.[\[2\]](#)

- Consult state and local hazardous waste regulations to ensure complete and accurate classification.[\[2\]](#)
- Dispose of contents and container to an approved waste disposal plant.[\[7\]](#)[\[8\]](#)

Workflow for Handling Methyl Glycolate



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